

Essential Safety and Logistical Information for Handling N-Acetyl Tizanidine-d4

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Compound of Interest

Compound Name: N-Acetyl Tizanidine-d4

Cat. No.: B563353

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans for **N-Acetyl Tizanidine-d4**.

Chemical Identifier:

- Compound: **N-Acetyl Tizanidine-d4**
- CAS Number: 1276602-33-5[1]
- Molecular Formula: C₁₁H₆D₄ClN₅OS[1]
- Appearance: Yellow Solid[1]
- Storage: 2-8°C Refrigerator[1]

Hazard Identification and Personal Protective Equipment

N-Acetyl Tizanidine-d4 is a deuterated analog of N-Acetyl Tizanidine. While a specific Safety Data Sheet (SDS) for **N-Acetyl Tizanidine-d4** is not readily available, the SDS for Tizanidine-d4 indicates that it is harmful if swallowed, causes skin and eye irritation, and may cause

respiratory irritation[2]. Therefore, appropriate personal protective equipment (PPE) is crucial to minimize exposure.

Summary of Required Personal Protective Equipment

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-impermeable gloves	Inspect gloves prior to use.[2]
Lab coat or impervious clothing	Wear fire/flammable resistant and impervious clothing.	
Respiratory Protection	Full-face respirator	Use if exposure limits are exceeded or if irritation is experienced. Must be NIOSH/MSHA or European Standard EN 149 approved.[2]

Procedural Guidance for Safe Handling

Engineering Controls:

- Handle **N-Acetyl Tizanidine-d4** in a well-ventilated area.
- Use a fume hood or other local exhaust ventilation to keep airborne levels below recommended exposure limits.[2]
- Ensure a safety shower and eye wash station are readily accessible.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read and understand the Safety Data Sheet for Tizanidine-d4.[2]
- Weighing and Transfer:

- Conduct all weighing and transfers of the solid compound within a fume hood to avoid dust formation and inhalation.
- Use non-sparking tools to prevent ignition.
- Solution Preparation:
 - When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
 - Keep the container tightly closed when not in use.
- General Hygiene:
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Do not eat, drink, or smoke in the laboratory.
 - Routinely wash work clothing and protective equipment to remove contaminants.[\[3\]](#)

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention. [2]
Skin Contact	Wash the affected area immediately with plenty of soap and water. [2] If skin irritation occurs, get medical help.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor. [2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.

Accidental Release Measures:

- Small Spills:
 - Evacuate personnel from the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Avoid dust formation.
 - Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Contact your institution's environmental health and safety department.

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

Waste Collection:

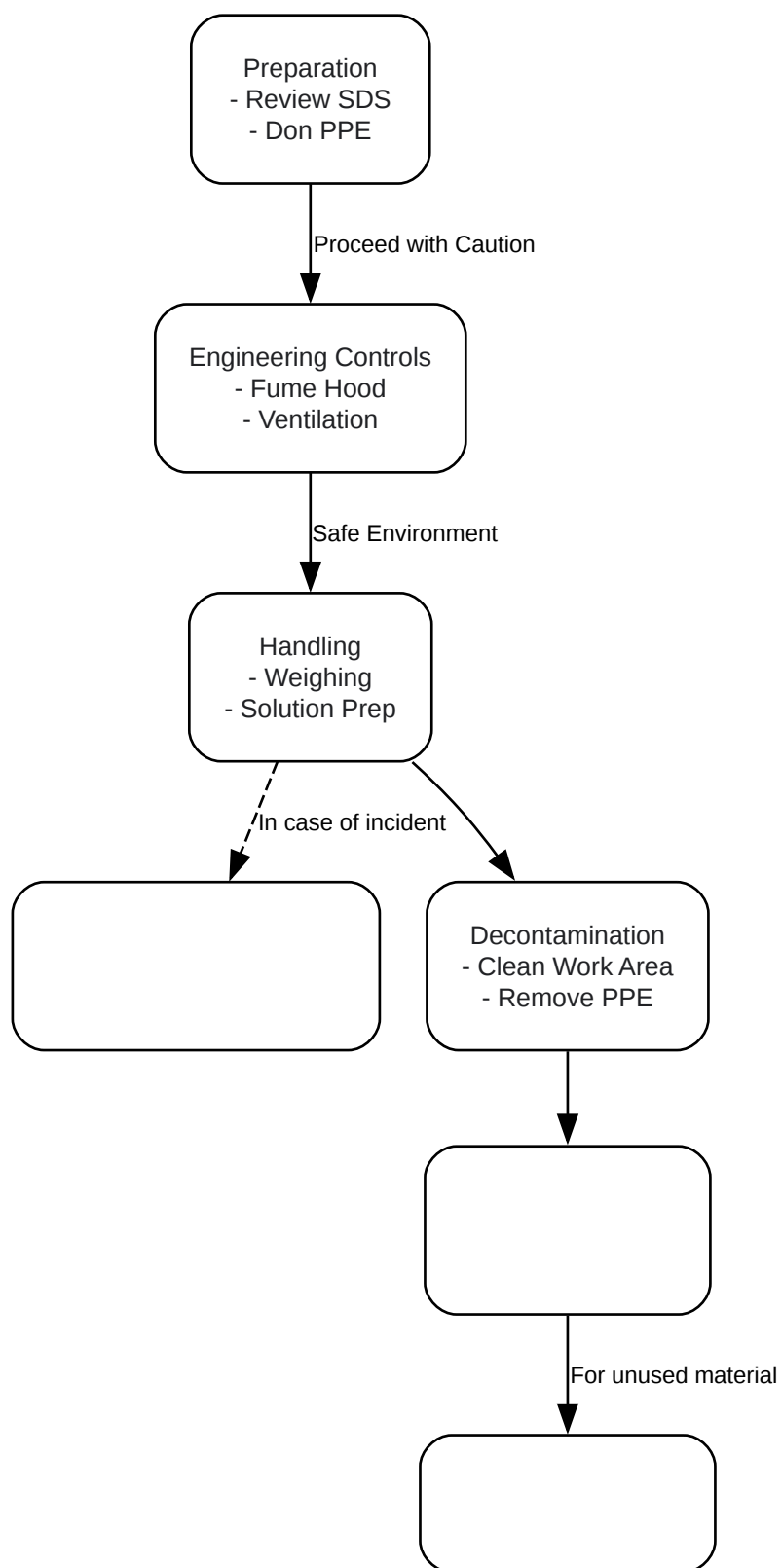
- Collect waste **N-Acetyl Tizanidine-d4** and any contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed container.
- Do not mix with other waste streams unless explicitly permitted.

Disposal Method:

- Dispose of the waste through a licensed hazardous waste disposal company.
- The disposal of deuterated compounds does not typically require special procedures beyond those for their non-deuterated counterparts. The primary hazard is associated with the chemical properties of the tizanidine analog, not the deuterium labeling.

Experimental Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of **N-Acetyl Tizanidine-d4**, from preparation to disposal.



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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. esschemco.com [esschemco.com]
- 3. vionausa.com [vionausa.com]
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